

how to dissolve SL 0101-1 in DMSO for experiments

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Compound of Interest

Compound Name: SL 0101-1

Cat. No.: B1681813

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Application Notes: SL 0101-1

Introduction

SL 0101-1 is a cell-permeable kaempferol glycoside that functions as a selective, reversible, and ATP-competitive inhibitor of the p90 ribosomal S6 kinase (RSK) family of serine/threonine kinases.^{[1][2][3]} It demonstrates potent inhibitory activity, particularly against RSK2, with an IC₅₀ value of 89 nM.^{[4][5]} Notably, **SL 0101-1** does not inhibit upstream kinases in the MAPK pathway, such as MEK, Raf, and PKC, making it a specific tool for studying RSK-mediated signaling. Research has shown that **SL 0101-1** can inhibit the proliferation of human breast cancer cells (MCF-7) by inducing a cell cycle block at the G1 phase, highlighting its potential in cancer research.^{[1][2][3]}

Mechanism of Action

SL 0101-1 exerts its inhibitory effect by competing with ATP for the binding site on the RSK kinase domain. RSK is a key downstream effector of the Ras/MAPK signaling cascade. Upon activation by ERK1/2, RSK phosphorylates a multitude of cytoplasmic and nuclear substrates, thereby regulating diverse cellular processes including cell growth, proliferation, survival, and motility. By specifically inhibiting RSK, **SL 0101-1** allows for the targeted investigation of these downstream signaling events.

Quantitative Data Summary

The following table summarizes the key chemical and physical properties of **SL 0101-1**.

Property	Value	Citations
Molecular Weight	516.46 g/mol	[1]
Molecular Formula	C ₂₅ H ₂₄ O ₁₂	[1]
CAS Number	77307-50-7	[1]
Purity	≥95%	[5]
IC ₅₀	89 nM for RSK2	[4][5]
Solubility in DMSO	Soluble to 10 mM (5.16 mg/mL).[5] Other sources report lower solubility values of ~0.16 mg/mL.[1][6][7] It is advisable to test solubility empirically.	
Storage (Powder)	Store at -20°C for up to 2-3 years.	[4][8]
Storage (DMSO Stock)	Store in aliquots at -20°C for up to 1 month or -80°C for up to 6 months.[1][4][5][8] Avoid repeated freeze-thaw cycles. [1][8]	

Experimental Protocols

Protocol 1: Preparation of a 10 mM SL 0101-1 Stock Solution in DMSO

This protocol describes the preparation of a concentrated stock solution of **SL 0101-1**.

Materials:

- **SL 0101-1** powder (M.Wt: 516.46)

- Anhydrous/Sterile Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes
- Vortex mixer
- Ultrasonic water bath (optional)

Procedure:

- Weighing: Accurately weigh out 1 mg of **SL 0101-1** powder and transfer it to a sterile microcentrifuge tube. Handle the powder in a chemical fume hood.
- Solvent Addition: To prepare a 10 mM stock solution, calculate the required volume of DMSO:
 - $\text{Volume } (\mu\text{L}) = (\text{Mass (mg)} / \text{Molecular Weight (g/mol)}) * 1,000,000 / \text{Concentration (mM)}$
 - $\text{Volume } (\mu\text{L}) = (1 / 516.46) * 1,000,000 / 10 = 193.6 \mu\text{L}$
 - Add 193.6 μL of sterile DMSO to the microcentrifuge tube containing the **SL 0101-1** powder.
- Dissolution: Tightly cap the tube and vortex vigorously for 1-2 minutes to dissolve the compound.
- Enhancing Solubility (Optional): If the compound does not fully dissolve, warm the solution to 37°C for a few minutes and sonicate in an ultrasonic water bath for 5-10 minutes.^[1] Visually inspect the solution to ensure it is clear and free of particulates.
- Storage: Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles.^[1] Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).^{[1][4][5]}

Protocol 2: Preparation of Working Solutions for Cell Culture Experiments

This protocol details the dilution of the DMSO stock solution into an aqueous cell culture medium.

Materials:

- 10 mM **SL 0101-1** stock solution in DMSO
- Pre-warmed, complete cell culture medium
- Sterile pipette tips and tubes

Procedure:

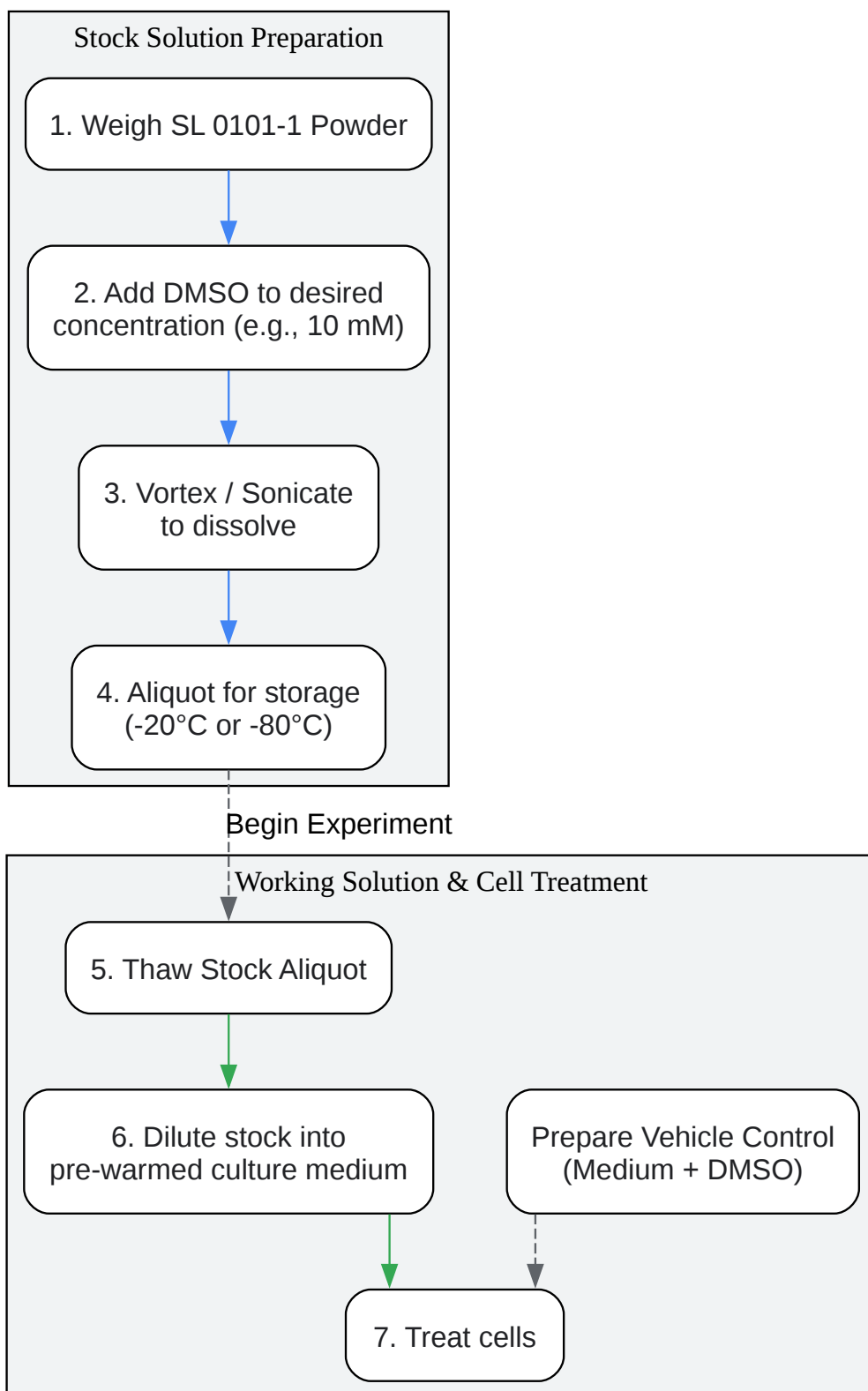
- Thaw Stock Solution: Thaw one aliquot of the 10 mM **SL 0101-1** stock solution at room temperature.
- Calculate Dilution: Determine the volume of stock solution required to achieve the desired final concentration in your experiment. For example, to treat cells in 10 mL of medium with a final concentration of 10 μ M **SL 0101-1**:
 - Use the formula: $C_1V_1 = C_2V_2$
 - $(10 \text{ mM}) * V_1 = (10 \mu\text{M}) * (10 \text{ mL})$
 - $(10,000 \mu\text{M}) * V_1 = (10 \mu\text{M}) * (10,000 \mu\text{L})$
 - $V_1 = 10 \mu\text{L}$
- Dilution in Medium: It is critical to add the DMSO stock solution to the culture medium, not the other way around, to prevent precipitation.^[9]
 - Pipette 10 μ L of the 10 mM stock solution and add it dropwise into the 10 mL of pre-warmed cell culture medium while gently swirling the medium.^[10] This ensures rapid and even dispersion.
- Final DMSO Concentration: Ensure the final concentration of DMSO in the cell culture medium is non-toxic to the cells, typically below 0.5%.^{[8][9]} In the example above, the final

DMSO concentration is 0.1% (10 μ L in 10 mL), which is generally considered safe for most cell lines.

- Vehicle Control: Prepare a vehicle control by adding the same volume of pure DMSO (in this case, 10 μ L) to an equivalent volume of culture medium (10 mL). This is essential to differentiate the effects of the compound from any potential effects of the solvent.[\[9\]](#)
- Cell Treatment: Remove the existing medium from your cells and replace it with the medium containing the desired concentration of **SL 0101-1** or the vehicle control. Incubate for the specified experimental duration.

Visualizations

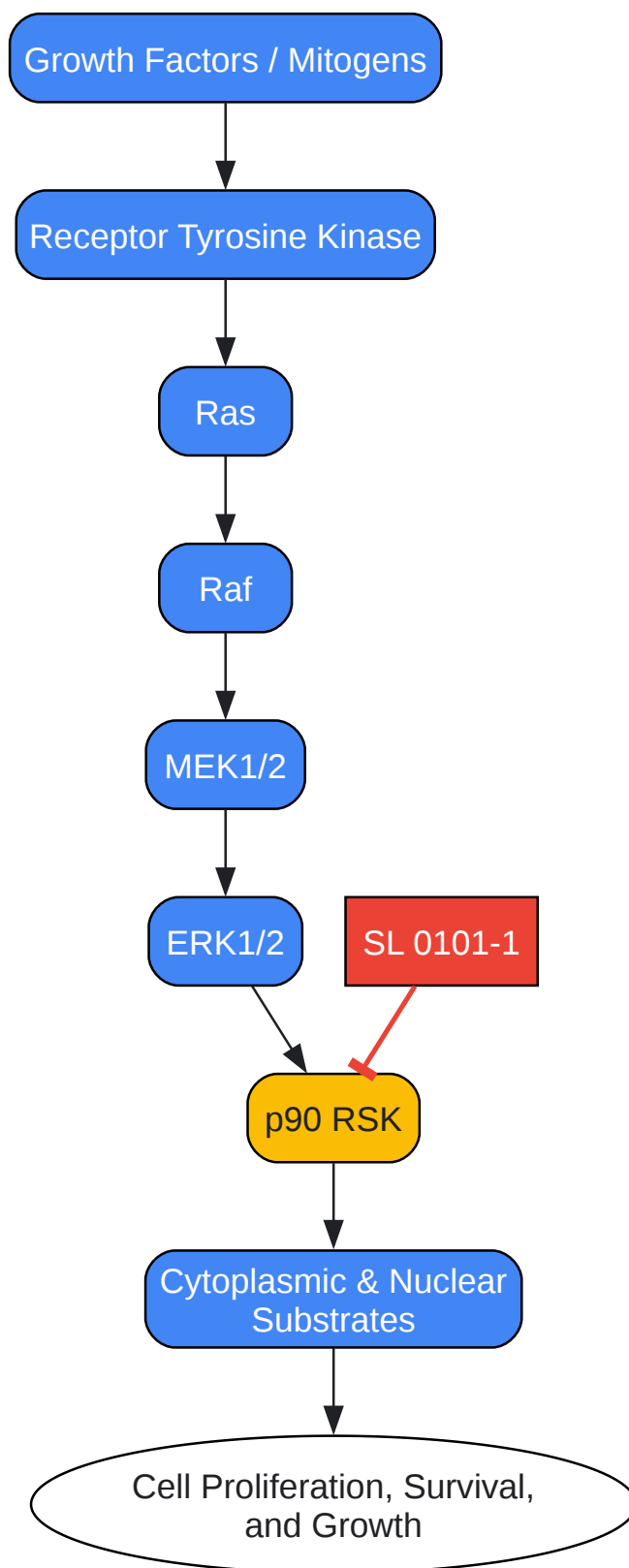
SL 0101-1 Experimental Workflow



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Caption: Workflow for preparing and using **SL 0101-1** in experiments.

SL 0101-1 Inhibition of the MAPK/RSK Signaling Pathway



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Caption: **SL 0101-1** selectively inhibits RSK, a downstream kinase of the MAPK pathway.

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